

Pharmacological Profile of CB65: An In-depth Technical Guide

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Compound of Interest

Compound Name: CB65

Cat. No.: B110061

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Introduction

CB65 is a potent and highly selective synthetic agonist for the Cannabinoid Receptor 2 (CB2). Structurally identified as N-Cyclohexyl-7-chloro-1-[2-(4-morpholinyl)ethyl]quinolin-4(1H)-one-3-carboxamide, this compound belongs to a class of 4-oxo-1,4-dihydroquinoline-3-carboxamide derivatives. Due to its high affinity for the CB2 receptor and significant selectivity over the Cannabinoid Receptor 1 (CB1), **CB65** serves as a valuable research tool for investigating the physiological and pathophysiological roles of the CB2 receptor, which is primarily expressed in immune cells and is a key target in inflammatory and neuropathic pain research. This document provides a comprehensive overview of the pharmacological properties of **CB65**, including its binding affinity, selectivity, and the signaling pathways it modulates, supported by detailed experimental methodologies.

Quantitative Pharmacological Data

The pharmacological profile of **CB65** is defined by its high binding affinity and selectivity for the CB2 receptor over the CB1 receptor. This selectivity is crucial for elucidating CB2-specific functions without the confounding psychoactive effects associated with CB1 receptor activation.

Table 1: Receptor Binding Affinity of **CB65**

Receptor	Ki (nM)	Source
Human CB2	3.3	[1] [2] [3]
Human CB1	>1000	[1] [2] [3]

Table 2: Functional Activity of Structurally Related 4-oxo-1,4-dihydroquinoline-3-carboxamide Derivatives

While specific EC50 or IC50 values for **CB65** in functional assays are not readily available in public literature, data from structurally similar compounds from the same chemical class demonstrate their agonistic activity at the CB2 receptor. The following table presents data from a [35S]GTPyS binding assay on membranes from CHO cells expressing the human CB2 receptor for representative compounds from this class.

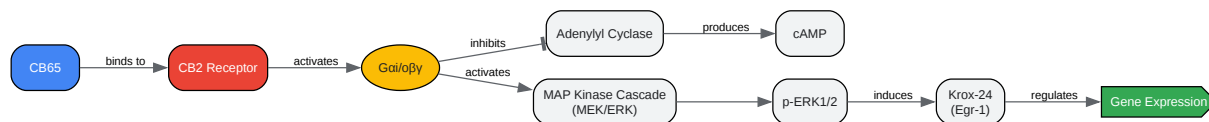
Compound (from Manera et al., 2006)	[35S]GTPyS Binding (% of Basal)
28	137%
29	135%
30	134%
32R	128%

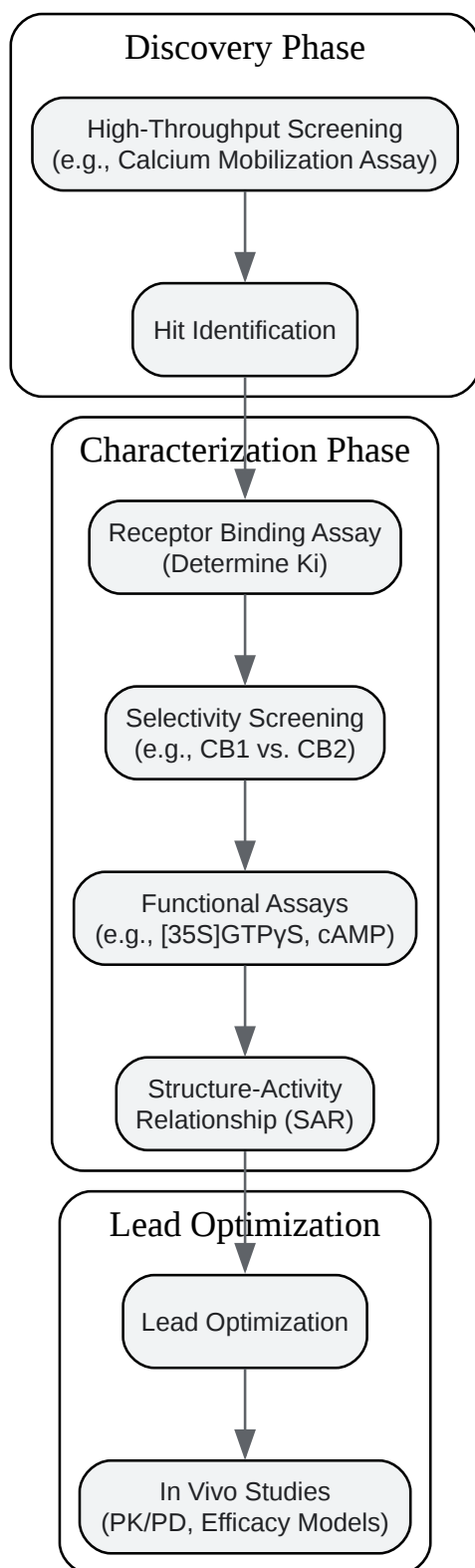
These compounds share the same 4-oxo-1,4-dihydroquinoline-3-carboxamide core as **CB65** and demonstrate agonist activity by stimulating [35S]GTPyS binding above basal levels.

Signaling Pathways

Activation of the CB2 receptor by an agonist like **CB65** initiates a cascade of intracellular signaling events. The CB2 receptor is a G-protein coupled receptor (GPCR) that primarily couples to the Gai/o subunit. This leads to the inhibition of adenylyl cyclase, resulting in decreased intracellular cyclic AMP (cAMP) levels. Furthermore, CB2 receptor activation has been shown to stimulate the mitogen-activated protein kinase (MAPK) pathway, specifically the extracellular signal-regulated kinases 1 and 2 (ERK1/2). This activation can lead to the

induction of the early growth response gene Krox-24, which is involved in cell growth and differentiation.





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